

Synthesis of Amfecloral from d-amphetamine and chloral hydrate

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Compound of Interest

Compound Name: Amfecloral

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Synthesis of Amfecloral: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis of **amfecloral**, a central nervous system (CNS) stimulant, through the condensation reaction of d-amphetamine and chloral hydrate. This document outlines the chemical principles, experimental protocols, and key analytical data relevant to the synthesis, purification, and characterization of **amfecloral**. Detailed methodologies for key experiments are provided, and quantitative data are summarized for comparative analysis. Additionally, signaling pathways and experimental workflows are visually represented to facilitate a deeper understanding of the synthesis process. This guide is intended for an audience with a professional background in chemistry and pharmacology.

Introduction

Amfecloral, with the IUPAC name 2,2,2-trichloro-N-(1-phenylpropan-2-yl)ethanimine, is a chemical entity belonging to the phenethylamine and amphetamine classes.^{[1][2][3]} Historically, it was developed as an anorectic agent and marketed under the trade name Acutran.^{[2][3]} **Amfecloral** functions as a prodrug, which, upon administration, metabolizes to release its constituent components: d-amphetamine, a potent CNS stimulant, and chloral hydrate, a sedative-hypnotic agent.^{[1][2][4]} This dual-action mechanism was intended to mitigate some of

the stimulant-associated side effects of amphetamine.[1] The synthesis of **amfeccloral** is achieved through a condensation reaction between d-amphetamine and chloral hydrate, forming an imine linkage.[1][4]

Chemical Properties and Data

A summary of the key physicochemical properties of the reactants and the final product, **amfeccloral**, is presented below for easy reference.

Table 1: Physicochemical Properties of Reactants and Product

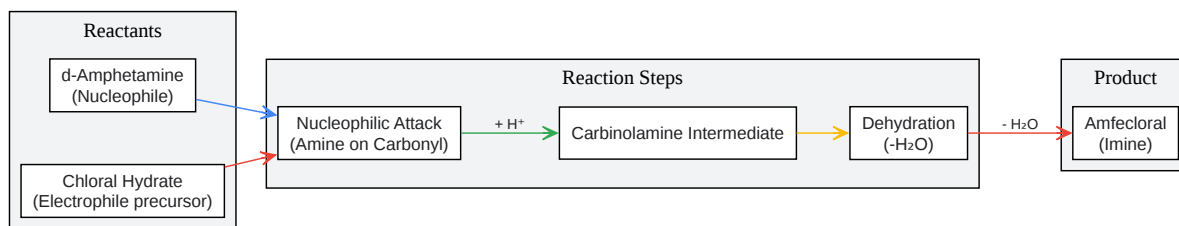
Property	d-Amphetamine	Chloral Hydrate	Amfeccloral
IUPAC Name	(2S)-1-phenylpropan-2-amine	2,2,2-trichloroethane-1,1-diol	2,2,2-trichloro-N-(1-phenylpropan-2-yl)ethanimine
Molecular Formula	C ₉ H ₁₃ N	C ₂ H ₃ Cl ₃ O ₂	C ₁₁ H ₁₂ Cl ₃ N
Molecular Weight	135.21 g/mol	165.40 g/mol	264.57 g/mol [2]
Appearance	Colorless liquid	Colorless crystals	White crystalline solid[4]
Solubility	Soluble in organic solvents	Soluble in water and ethanol	Soluble in organic solvents like ethanol and ether; less soluble in water.[4]
Stability	-	-	Relatively stable under standard laboratory conditions but sensitive to light and moisture.[4]

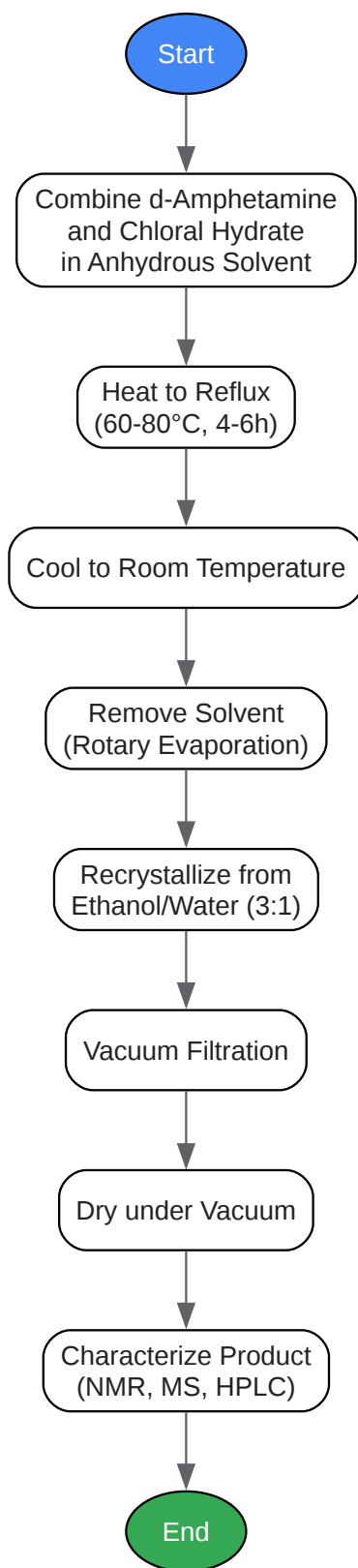
Synthesis of Amfeccloral

The synthesis of **amfeccloral** from d-amphetamine and chloral hydrate is a condensation reaction that results in the formation of an imine, also known as a Schiff base.[1]

Reaction Mechanism

The reaction proceeds via a nucleophilic attack of the primary amine group of d-amphetamine on the electrophilic carbonyl carbon of chloral (trichloroacetaldehyde).[1] This is followed by the elimination of a water molecule to form the C=N double bond of the imine. The reaction is typically acid-catalyzed, which enhances the electrophilicity of the carbonyl carbon.[1]





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References

- 1. Amfecloral | 5581-35-1 | Benchchem [benchchem.com]
- 2. Amfecloral - Wikipedia [en.wikipedia.org]
- 3. alpha-Methyl-N-(2,2,2-trichloroethylidene)benzeneethanamine | C₁₁H₁₂Cl₃N | CID 21759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Buy Amfecloral (EVT-1536056) | 5581-35-1 [evitachem.com]
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